

# FIIN-2 SRC inhibition comparison

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Compound Focus: **FIIN-2**

Cat. No.: S548001

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## Overview of Key SRC Inhibitors

Inhibitor Name	Primary Molecular Targets	Development Status	Key Indications (Approved or Under Investigation)
<b>Dasatinib</b> [1] [2]	Src, Bcr-Abl, c-Kit, PDGFR	FDA-Approved	Chronic Myelogenous Leukemia (CML), Ph+ Acute Lymphoblastic Leukemia (ALL) [1]
<b>Bosutinib</b> [1] [2]	Src, Bcr-Abl	FDA-Approved	Chronic Myelogenous Leukemia (CML) [1]
<b>Saracatinib</b> [3]	Src, Abl	Investigational	Under investigation for repurposing in diseases like lung cancer [3]
<b>Ponatinib</b> [2]	Src, Bcr-Abl (including T315I mutant)	FDA-Approved	Leukemia (specific types not listed in sources) [2]
<b>Tirbanibulin</b> [2]	Src, Microtubule Polymerization	FDA-Approved	Topical treatment of actinic keratosis [2]

## SRC Kinase Signaling and Inhibitor Workflow

The following diagram illustrates the position of SRC kinase in cellular signaling and a general workflow for evaluating its inhibitors, which can provide context for understanding how **FIIN-2** might be compared.



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## References

1. Current Status of Src Inhibitors in Solid Tumor Malignancies [pmc.ncbi.nlm.nih.gov]
2. Advancing Src kinase inhibition: From structural design to ... [sciencedirect.com]
3. Src and Abl as Therapeutic Targets in Lung Cancer [pmc.ncbi.nlm.nih.gov]

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